

# Technical Application Note: Regioselective N-Alkylation of (R)-2-methyl-1,4-diazepane

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## Compound of Interest

Compound Name: (R)-1-(4-Methoxybenzyl)-5-methyl-1,4-diazepane

Cat. No.: B11878605

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## Executive Summary

This application note details the protocol for the regioselective N-alkylation of (R)-2-methyl-1,4-diazepane with p-anisaldehyde (4-methoxybenzaldehyde) via reductive amination.

The (R)-2-methyl-1,4-diazepane scaffold is a privileged structure in drug discovery, often serving as a core for GPCR ligands and kinase inhibitors. However, its dual-nitrogen architecture presents a challenge in regioselectivity. This protocol utilizes Sodium Triacetoxyborohydride (STAB) in 1,2-Dichloroethane (DCE) to achieve high selectivity for the N4-position, leveraging the steric hindrance inherent to the C2-methyl group to protect the N1-position.

## Scientific Background & Reaction Design

### Structural Analysis & Regioselectivity

(R)-2-methyl-1,4-diazepane contains two secondary amine sites:

- N1 (Sterically Hindered): Located adjacent to the C2-methyl stereocenter. The steric bulk of the methyl group significantly retards nucleophilic attack at this position.

- N4 (Sterically Accessible): Located in a remote position relative to the methyl group, exhibiting reactivity comparable to a standard secondary amine.

Design Principle: Under kinetically controlled conditions using a bulky electrophile (p-anisaldehyde) and a mild reducing agent (STAB), the reaction overwhelmingly favors N4-monoalkylation. Bis-alkylation is minimized by controlling stoichiometry and temperature.

## Reaction Mechanism

The reaction proceeds via a classic reductive amination pathway:[1]

- Hemiaminal Formation: Nucleophilic attack of N4 on the aldehyde carbonyl.
- Iminium Ion Formation: Acid-catalyzed dehydration generates the reactive iminium species.
- Hydride Transfer: STAB selectively reduces the iminium ion to the amine. STAB is preferred over NaBH<sub>4</sub> because it is less basic and does not reduce the aldehyde starting material as rapidly, preventing side reactions.

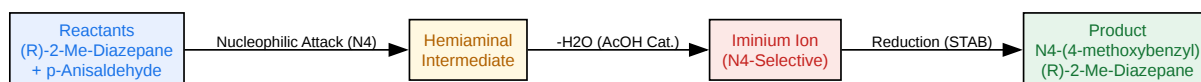


Figure 1: Mechanistic Pathway for N4-Selective Reductive Amination

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## Experimental Protocol

### Materials & Reagents

| Reagent                                   | MW ( g/mol ) | Equiv.[2] | Role            |
|-------------------------------------------|--------------|-----------|-----------------|
| (R)-2-methyl-1,4-diazepane                | 114.19       | 1.0       | Substrate       |
| p-Anisaldehyde                            | 136.15       | 1.05      | Electrophile    |
| Sodium Triacetoxymethylborohydride (STAB) | 211.94       | 1.4       | Reducing Agent  |
| Acetic Acid (AcOH)                        | 60.05        | 1.0 - 2.0 | Catalyst/Buffer |
| 1,2-Dichloroethane (DCE)                  | 98.96        | Solvent   | Reaction Medium |
| Dichloromethane (DCM)                     | 84.93        | Solvent   | Work-up         |
| NaHCO <sub>3</sub> (Sat. Aq.)             | -            | -         | Quench/Base     |

## Step-by-Step Procedure

### Step 1: Solubilization & Activation

- In an oven-dried round-bottom flask equipped with a magnetic stir bar, dissolve (R)-2-methyl-1,4-diazepane (1.0 equiv) in anhydrous DCE (concentration ~0.1 M).
- Add Acetic Acid (1.0 equiv). Note: If the starting material is a salt (e.g., HCl salt), add 1.0 equiv of TEA/DIPEA first, then add AcOH.
- Add p-Anisaldehyde (1.05 equiv) in one portion.
- Stir the mixture at Room Temperature (20–25 °C) for 30–60 minutes.
  - Why? This "pre-stir" allows the imine/iminium species to form before the reducing agent is introduced, maximizing conversion.

Step 2: Reduction 5. Cool the reaction mixture to 0 °C (ice bath). 6. Add STAB (1.4 equiv) portion-wise over 5–10 minutes.

- Caution: Gas evolution (hydrogen) may occur; ensure the system is vented.
- Remove the ice bath and allow the reaction to warm to Room Temperature.
- Stir for 12–16 hours (typically overnight).

Step 3: Monitoring 9. Monitor reaction progress via LC-MS or TLC (System: 10% MeOH in DCM + 1% NH<sub>4</sub>OH).

- Target: Disappearance of diazepane and aldehyde; appearance of product mass [M+H]<sup>+</sup> = 235.3 (approx).

Step 4: Work-up & Purification 10. Quench: Add saturated aqueous NaHCO<sub>3</sub> solution carefully to the reaction mixture until pH ~8–9. Stir for 15 minutes to decompose excess borohydride.

11. Extraction: Extract the aqueous layer with DCM (3 x reaction volume). 12. Wash: Combine organic layers and wash with brine (1x). 13. Drying: Dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure. 14. Purification: Purify the crude oil via Flash Column Chromatography.

- Stationary Phase: Silica Gel.[\[3\]](#)[\[4\]](#)
- Mobile Phase: Gradient of DCM to 10% MeOH/DCM (with 0.5% NH<sub>4</sub>OH or Et<sub>3</sub>N to prevent streaking of the amine).

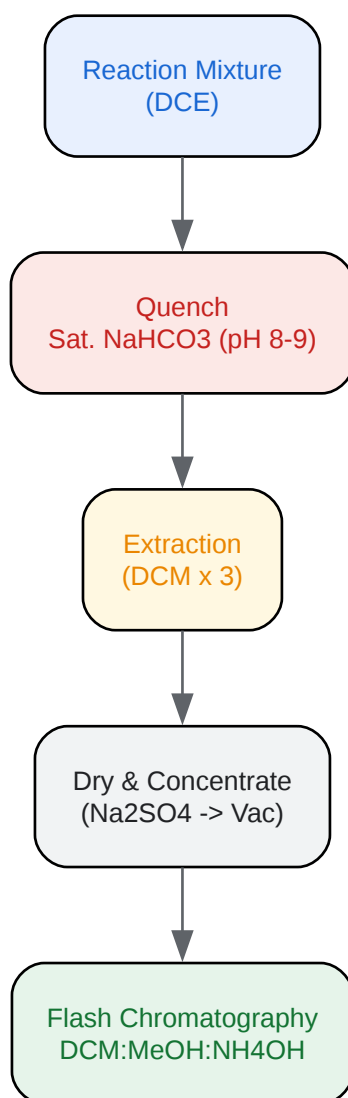


Figure 2: Work-up and Purification Workflow

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## Process Optimization & Troubleshooting

### Controlling Bis-Alkylation

While the C2-methyl group protects N1, excess aldehyde can lead to N1,N4-bis(4-methoxybenzyl) formation.

- Observation: Mass spectrum shows  $[M+H]^+$  corresponding to bis-alkylation (+120 mass units over product).

- Remedy:
  - Strictly limit p-anisaldehyde to 1.0–1.05 equiv.
  - Dilute the reaction (0.05 M).
  - Add the aldehyde slowly (dropwise) to the amine solution.

## Acid Additive Effects

- Role of AcOH: Accelerates imine formation and buffers the basicity of the amine.
- Optimization: If the reaction is sluggish (incomplete conversion after 16h), increase AcOH to 2.0 equiv.
- Alternative: For acid-sensitive substrates,  $\text{Ti}(\text{OiPr})_4$  (Titanium isopropoxide) can be used as a Lewis acid dehydrating agent before adding  $\text{NaBH}_4$ , though STAB/AcOH is generally superior for this specific transformation.

## Regiochemistry Confirmation

To confirm N4-alkylation over N1-alkylation:

- $^1\text{H}$  NMR: Look for NOE (Nuclear Overhauser Effect) correlations.
  - N4-Product: The benzylic protons ( $\text{Ar-CH}_2\text{-N}$ ) should show NOE correlations with the protons at C3 and C5 of the diazepane ring.
  - N1-Product: Benzylic protons would show NOE with the C2-methine proton and the C2-methyl group.
- HMBC: Long-range coupling between the benzylic carbons and the ring carbons can definitively assign the position.

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